

Quantitative Data for Aluminum Selenide (Al₂Se₃)

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Compound of Interest

Compound Name: Aluminum selenide

Cat. No.: B073142

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The molar mass and density of **Aluminum Selenide** are critical parameters for its application in research and development, particularly in semiconductor technology. The following table summarizes these essential physical properties.

Property	Value	Units
Molar Mass	290.84	g/mol
Density	3.437	g/cm ³

Note: The provided values are based on standard temperature and pressure conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Methodologies for Determination

Molar Mass Calculation

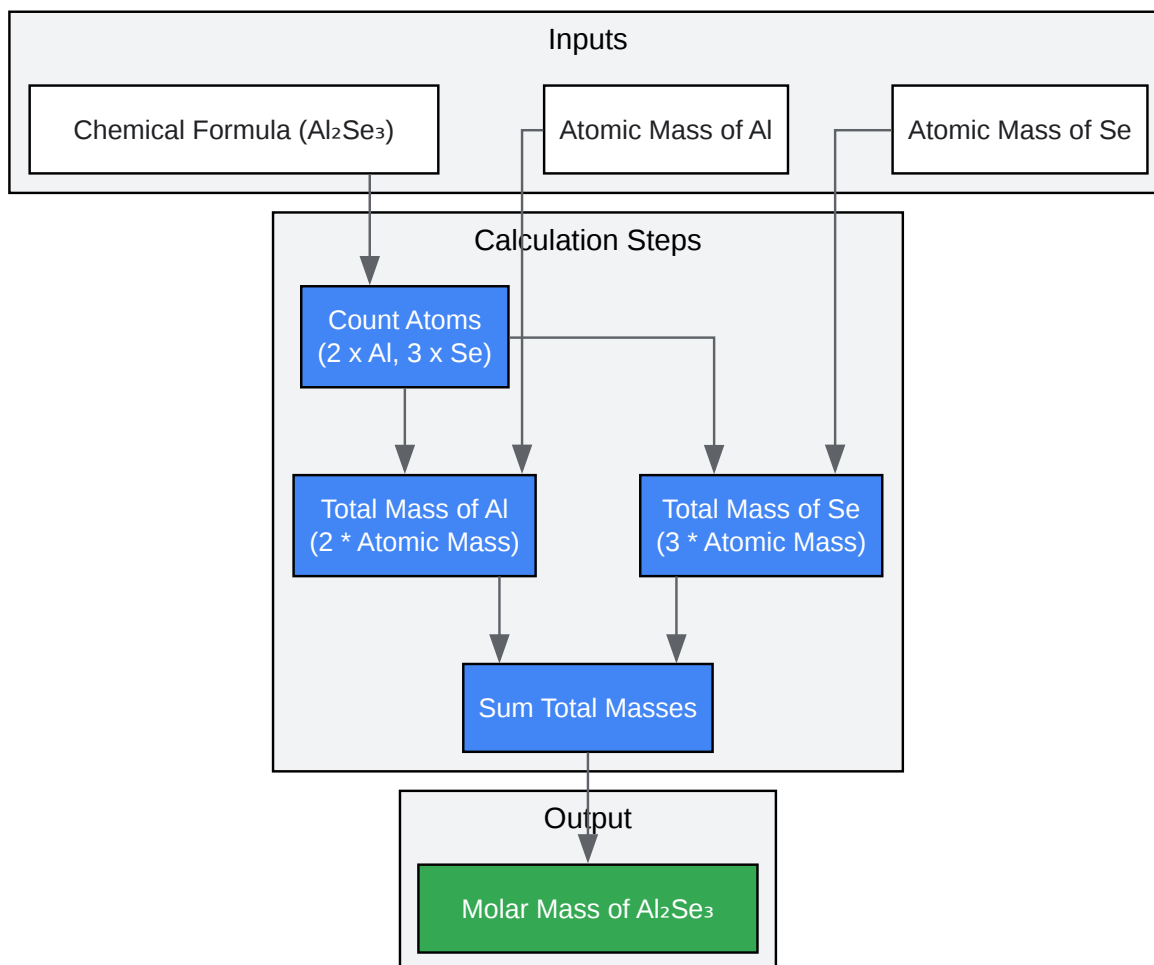
For a known inorganic compound such as **Aluminum Selenide** (Al₂Se₃), the molar mass is most accurately determined by calculation based on the atomic masses of its constituent elements.

Protocol for Molar Mass Calculation:

- Identify the Chemical Formula: The chemical formula for **Aluminum Selenide** is Al₂Se₃.

- Determine the Number of Atoms of Each Element: From the formula, it is determined that one molecule of **Aluminum Selenide** contains two Aluminum (Al) atoms and three Selenium (Se) atoms.
- Obtain Atomic Masses: The atomic masses of Aluminum and Selenium are obtained from the periodic table.
 - Atomic mass of Aluminum (Al) ≈ 26.982 g/mol
 - Atomic mass of Selenium (Se) ≈ 78.96 g/mol
- Calculate the Total Mass of Each Element: Multiply the atomic mass of each element by the number of atoms of that element in the formula.
 - Total mass of Al $= 2 \times 26.982$ g/mol $= 53.964$ g/mol
 - Total mass of Se $= 3 \times 78.96$ g/mol $= 236.88$ g/mol
- Sum the Masses: Add the total masses of all elements to find the molar mass of the compound.
 - Molar Mass of $\text{Al}_2\text{Se}_3 = 53.964$ g/mol $+ 236.88$ g/mol $= 290.844$ g/mol

The following diagram illustrates the logical relationship for this calculation.



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Molar Mass Calculation Workflow

Density Determination using Gas Pycnometry

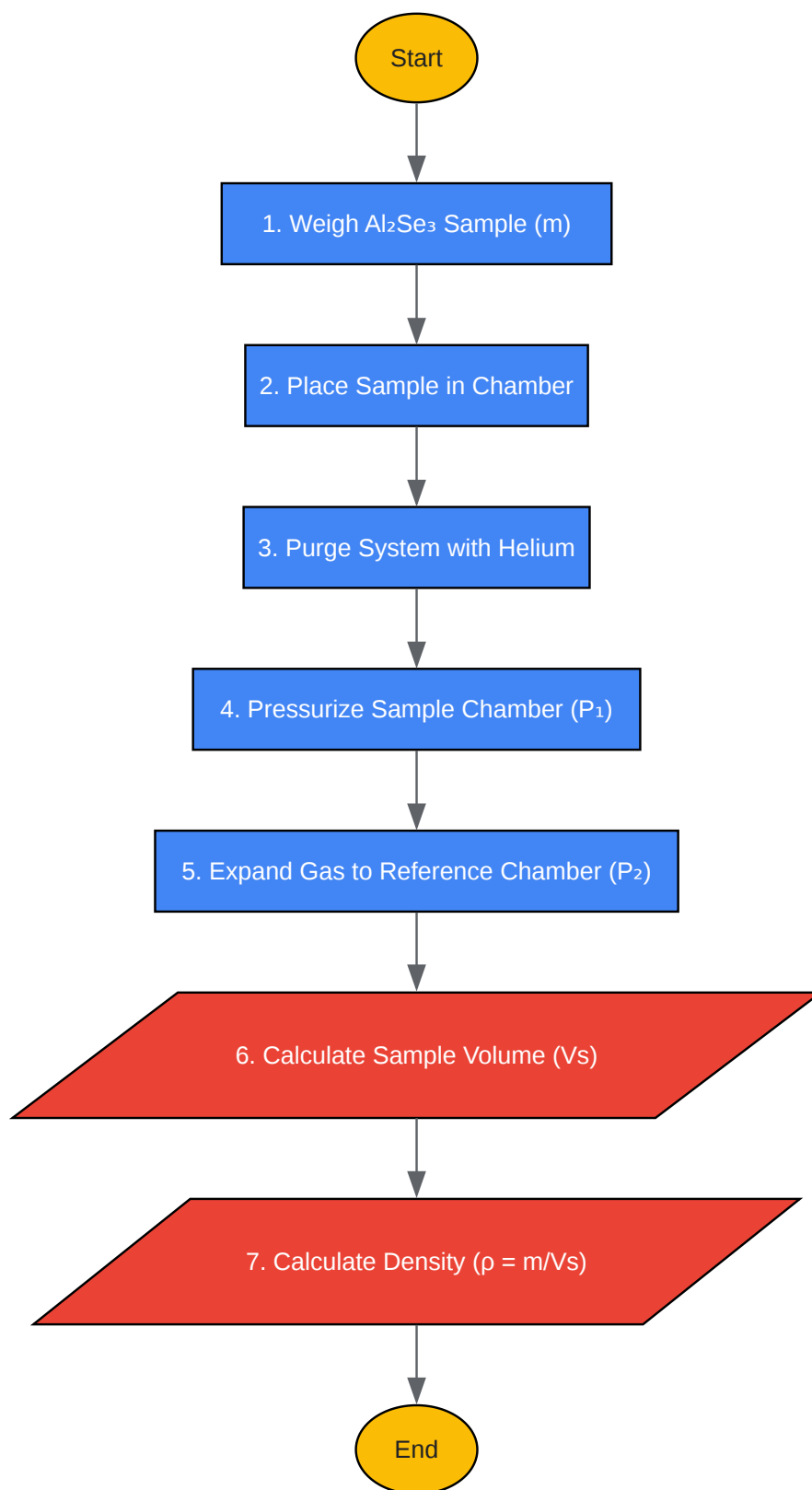
Gas pycnometry is a highly accurate and non-destructive method used to determine the true density of solids, including powders like **Aluminum Selenide**.^{[5][6][7]} This technique measures the volume of a solid by displacing a gas, typically helium, and applying Boyle's Law.

Experimental Protocol for Gas Pycnometry:

- Sample Preparation:

- Ensure the **Aluminum Selenide** sample is a dry powder.
- Accurately weigh the sample using an analytical balance and record the mass (m).
- Place the weighed sample into the sample chamber of the gas pycnometer.
- System Purging:
 - Seal the sample chamber.
 - Purge the system, including the sample and reference chambers, with the analysis gas (typically helium) to remove any adsorbed contaminants and air.
- Measurement Cycle:
 - The sample chamber is pressurized with the analysis gas to a specific pressure (P_1).
 - The valve connecting the sample chamber to the reference chamber (of a known volume, V_r) is opened.
 - The gas expands into the reference chamber, and the system equilibrates to a new, lower pressure (P_2).
- Volume Calculation:
 - The volume of the sample (V_s) is calculated by the instrument's software based on the pressure change and the known volumes of the sample (V_c) and reference chambers, using the principles of Boyle's Law.
- Density Calculation:
 - The density (ρ) of the **Aluminum Selenide** sample is then calculated using the formula: $\rho = m / V_s$
- Repeatability:
 - The measurement cycle is typically repeated several times to ensure the stability and accuracy of the results. The average density is then reported.

The following diagram outlines the experimental workflow for density determination using a gas pycnometer.



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Density Determination Workflow

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